

Gould-Jacobs Reaction Technical Support Center

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Compound of Interest

Compound Name: Ethyl 4,8-dichloroquinoline-3-carboxylate

CAS No.: 56824-91-0

Cat. No.: B1299007

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Welcome to the technical support center for the Gould-Jacobs reaction. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth troubleshooting advice and frequently asked questions (FAQs) to overcome common challenges in the synthesis of quinoline derivatives.

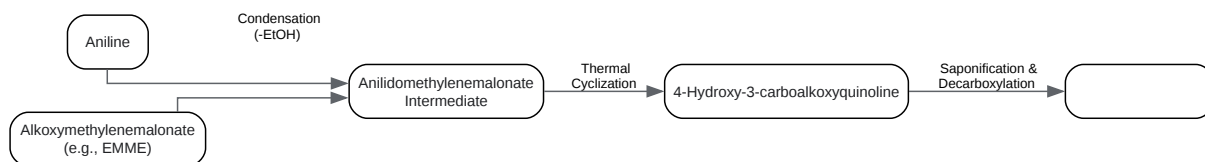
Introduction to the Gould-Jacobs Reaction

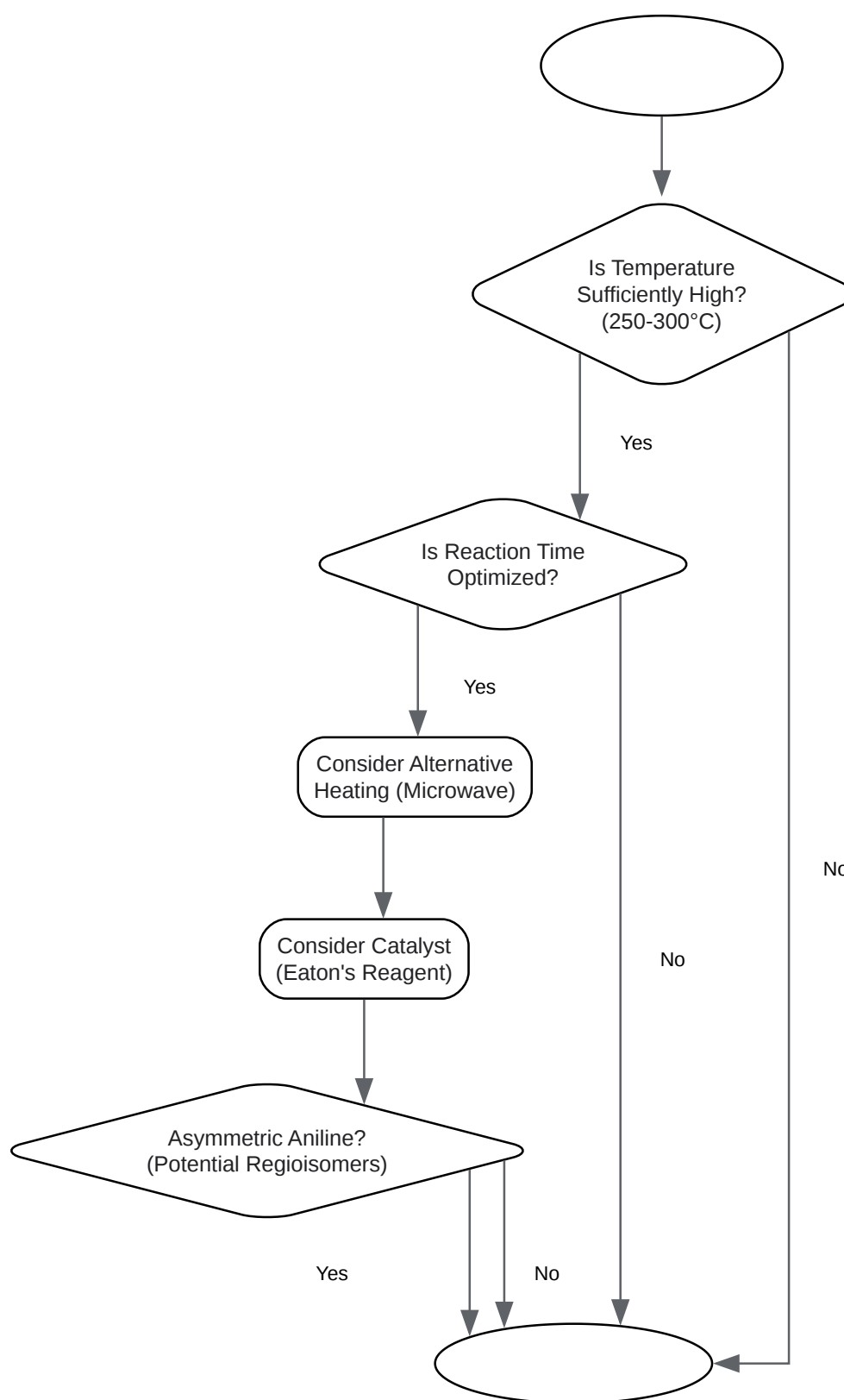
The Gould-Jacobs reaction is a versatile and widely used method for synthesizing 4-hydroxyquinoline derivatives.^{[1][2]} The reaction proceeds in a series of steps, beginning with the condensation of an aniline with an alkoxymethylenemalonate ester to form an anilidomethylenemalonate intermediate. This is followed by a high-temperature intramolecular cyclization, and subsequent hydrolysis and decarboxylation to yield the final 4-quinolinone structure.^{[1][3]}

Frequently Asked Questions (FAQs)

Q1: What is the fundamental mechanism of the Gould-Jacobs reaction?

The reaction begins with a nucleophilic attack by the aniline nitrogen onto the electron-deficient double bond of an alkoxymethylenemalonate, such as diethyl ethoxymethylenemalonate (EMME). This is followed by the elimination of an alcohol molecule to form a stable anilidomethylenemalonate intermediate.^{[1][4][5]} The crucial and often rate-limiting step is the thermal 6-electron electrocyclization of this intermediate to form the quinoline ring system.^[1] Subsequent saponification of the ester and decarboxylation yields the 4-hydroxyquinoline product.^{[4][5]}





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Sources

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